Technical Guide: Yield Optimization for 5-(Dimethylamino)pentanoic Acid (5-DAPA)

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Compound of Interest

Compound Name:	*5-(Dimethylamino)pentanoic Acid*
CAS No.:	*89855-60-7*
Cat. No.:	*B2840591*

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Version: 2.1 | Doc ID: DAPA-OPT-2026 Target Molecule: **5-(Dimethylamino)pentanoic Acid** (CAS: 89855-60-7) Primary Application: Lipid Nanoparticle (LNP) synthesis precursors, pharmaceutical intermediates.

Strategic Route Selection: The Chemistry of Yield

High-yield synthesis of 5-DAPA is often bottlenecked not by the reaction itself, but by the isolation of the zwitterionic product. As a Senior Application Scientist, I recommend selecting your route based on your available purification infrastructure.

Comparative Analysis of Synthetic Pathways

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Feature	Route A: Eschweiler-Clarke (Reductive Amination)	Route B: Nucleophilic Substitution ( )
Starting Material	5-Aminopentanoic acid (5-Aminovaleric acid)	5-Chlorovaleric acid (or 5-Bromo)
Reagents	Formaldehyde (HCHO), Formic Acid (HCOOH)	Dimethylamine (DMA), Base (NaOH/KOH)
Mechanism	Imine formation Hydride reduction	Nucleophilic attack on alkyl halide
Yield Potential	High (85-95%)	Moderate (60-75%)
Impurity Profile	N-methyl (incomplete), N-oxide (rare)	Lactones, Polymerization, Inorganic salts
Scalability	Excellent (Gas evolution requires venting)	Good (Requires pressure vessel for DMA)
Recommendation	Primary Choice for purity and ease.	Secondary Choice if halo-acid is cheaper.

Protocol A: The Eschweiler-Clarke Optimization (Recommended)

This route utilizes the reducing power of formic acid to methylate the amine.[1][2][3] It is chemically self-limiting to the tertiary amine, preventing quaternary salt formation (Betaines), which is a massive advantage over direct methylation with methyl iodide.

The Mechanism & Critical Control Points

The reaction proceeds via an iminium ion intermediate.[1][2][3][4][5] The driving force is the irreversible evolution of

.[2]

Key Reaction:

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Step-by-Step Optimization Guide

- Stoichiometry Setup:
  - 5-Aminovaleric acid: 1.0 equiv
  - Formaldehyde (37% aq): 2.2 - 2.5 equiv (Slight excess ensures full conversion).
  - Formic Acid (98%): 3.0 - 5.0 equiv (Acts as solvent, reductant, and pH buffer).
- The "Cold Start" (Crucial for Yield):
  - Action: Mix the amino acid and formic acid first and cool to 0°C. Add formaldehyde slowly.
  - Why: Premature heating can cause formaldehyde polymerization (paraformaldehyde) or evaporation before imine formation, leading to mono-methylated impurities.
- The Reflux Phase:
  - Action: Heat gradually to 90-100°C. Maintain reflux for 12-18 hours.
  - Troubleshooting: If

    evolution stops early, the reaction has stalled. Add 0.5 equiv of additional Formic Acid/HCHO mixture.
  - Endpoint: Monitor via TLC (ninhydrin stain will show loss of primary amine) or LC-MS.
- Workup (The Zwitterion Trap):
  - Issue: You cannot simply extract the product because it exists as a zwitterion in water.
  - Solution: Add HCl to convert to the hydrochloride salt (

). Evaporate to dryness to remove excess formic acid/formaldehyde.

Protocol B: Nucleophilic Substitution (Alternative)

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Use this route if you lack 5-aminovaleric acid. The challenge here is competing hydrolysis of the halogen and cyclization.

Optimization Factors

- Concentration: High concentrations of Dimethylamine (DMA) favor substitution over hydrolysis. Use 40% aq. DMA or anhydrous DMA in THF.
- Temperature: Keep below 50°C to prevent the 5-chlorovaleric acid from cyclizing into -valerolactone.

Troubleshooting Table

Symptom	Probable Cause	Corrective Action
Low Yield (<50%)	Hydrolysis of Cl to -OH	Use anhydrous solvent (THF/DCM) or increase amine equivalents (5-10 eq).
Oily/Tar Product	Polymerization	Run reaction dilute (0.1 M) to favor intramolecular/intermolecular balance, though 5-DAPA doesn't cyclize easily.
Inorganic Contamination	Salt formation (NaCl)	Desalting required (See Section 4).

Purification Strategies (The "Secret Sauce")

The most common failure point is not the synthesis, but the isolation of the highly polar, water-soluble product.

Method 1: Ion Exchange Chromatography (Scalable)

- Resin: Dowex 50W-X8 (Strong Cation Exchange).
- Loading: Load the crude reaction mixture (acidic pH < 2). The amino acid binds to the resin; neutral impurities (excess formaldehyde, lactones) pass through.

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- Washing: Wash with distilled water until neutral.[6]
- Elution: Elute with 1M - 2M

  . The high pH deprotonates the amine, releasing the zwitterion.
- Finishing: Lyophilize the eluent. Note: This often yields the free base.

Method 2: The "Ester-Distill-Hydrolyze" Loop (High Purity)

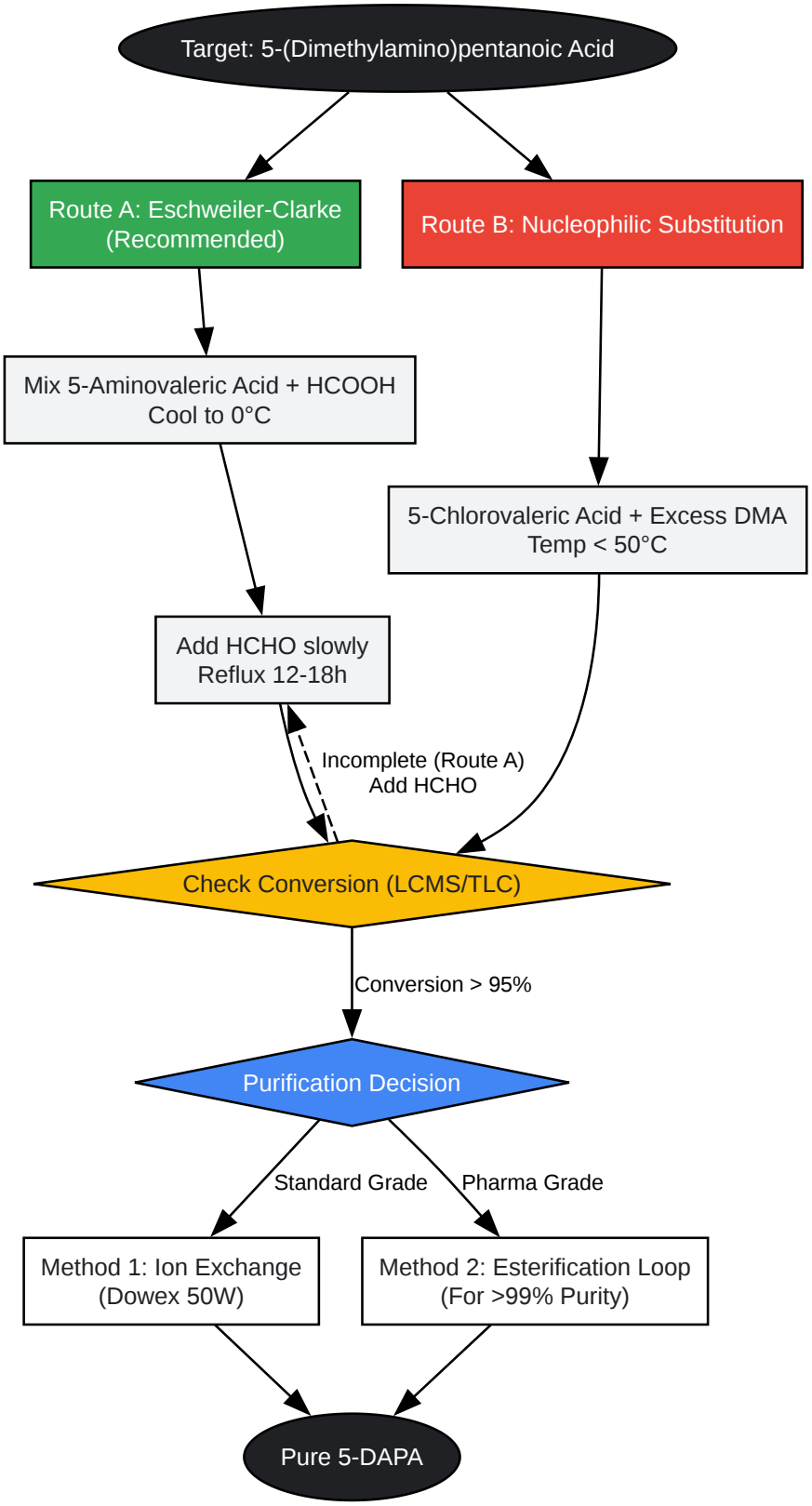
If you require >99% purity for pharma applications, zwitterions are hard to crystallize.

- Esterify: Reflux crude 5-DAPA with MeOH/HCl to form Methyl 5-(dimethylamino)pentanoate.
- Distill: This ester is a liquid and can be vacuum distilled to remove all non-volatile salts and tars.
- Hydrolyze: Reflux the pure ester in water/HCl to quantitatively yield ultra-pure 5-DAPA HCl salt.

Visualizing the Workflow

The following diagram illustrates the decision logic and chemical pathways for optimizing the yield.

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Caption: Decision matrix for synthesis and purification. Route A is preferred for specificity; Method 2 purification yields the highest purity.

FAQ: Troubleshooting & Technical Support

Q: My product is a sticky hygroscopic oil. How do I get a solid? A: The free zwitterion is often hygroscopic. Converting it to the Hydrochloride salt (using HCl in Dioxane or Ether) usually yields a stable, crystalline solid (MP approx 140-145°C).

Q: I see a peak at M+14 (M+15-1) in MS. What is it? A: This is likely the mono-methylated impurity. This occurs if the reaction temperature was too low or if formaldehyde was insufficient. Restart reflux with fresh HCHO.

Q: Can I use Methyl Iodide instead? A: It is not recommended. Methyl iodide is difficult to control and will readily form the quaternary ammonium salt (Betaine), which is nearly impossible to separate from the desired tertiary amine zwitterion.

Q: Is there a safety risk with Dimethylamine? A: Yes. Dimethylamine can form N-Nitrosodimethylamine (NDMA), a potent carcinogen, if nitrosating agents (nitrites, etc.) are present. Ensure all glassware is free of nitric acid residues before starting Route B [1].

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